

Application Notes and Protocols for NIBR-LTSi in 3D Organoid Culture

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Compound of Interest

Compound Name: NIBR-LTSi

Cat. No.: B15603443

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Introduction

Three-dimensional (3D) organoid cultures have emerged as powerful in vitro models that more accurately recapitulate the complex architecture and physiology of human organs compared to traditional 2D cell cultures. These self-organizing structures are invaluable tools for disease modeling, drug discovery, and regenerative medicine. A key challenge in organoid research is the efficient and robust expansion of organoid lines from primary tissues. **NIBR-LTSi**, a selective small-molecule inhibitor of Large Tumor Suppressor Kinase (LATS), has been identified as a potent facilitator of organoid growth. By modulating the Hippo signaling pathway, **NIBR-LTSi** promotes the proliferation and maintenance of tissue stem cells, enabling the expansion of organoids derived from various human and mouse tissues.^{[1][2]}

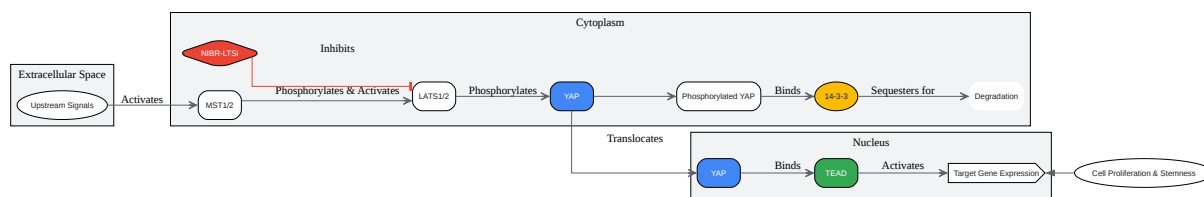
This document provides detailed application notes and protocols for the use of **NIBR-LTSi** in 3D organoid culture, intended to guide researchers in leveraging this compound to enhance their organoid-based studies.

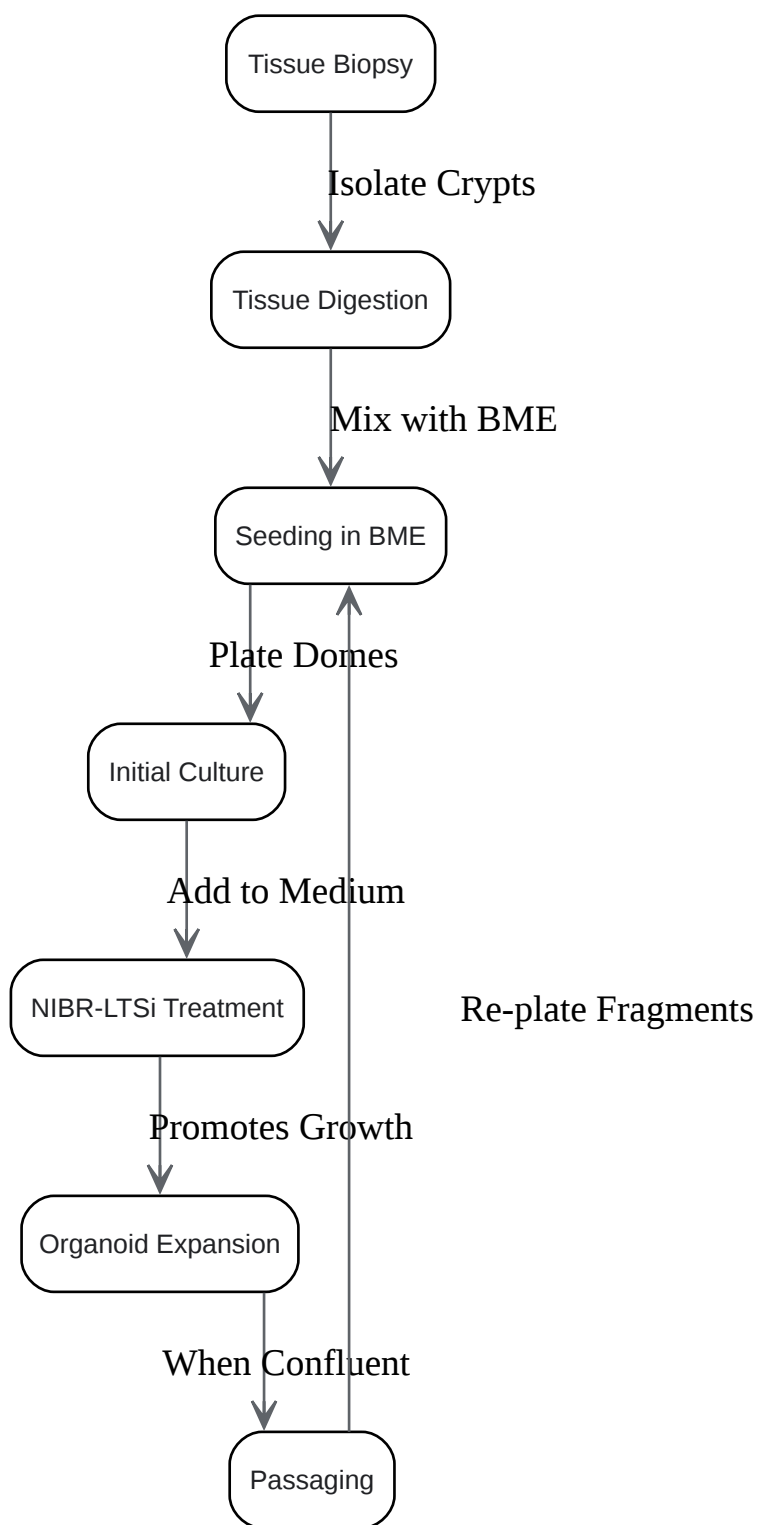
Mechanism of Action: The Hippo-YAP Signaling Pathway

NIBR-LTSi functions by inhibiting the LATS1 and LATS2 kinases, which are core components of the Hippo signaling pathway.^[1] In its active state, the Hippo pathway phosphorylates the

transcriptional co-activator Yes-associated protein (YAP), leading to its cytoplasmic retention and subsequent degradation. This prevents YAP from translocating to the nucleus and activating gene transcription associated with cell proliferation and stemness.

By inhibiting LATS kinases, **NIBR-LTSi** prevents the phosphorylation of YAP. As a result, unphosphorylated YAP is free to enter the nucleus, where it binds to TEAD transcription factors and initiates the expression of target genes that drive cell proliferation and expansion of stem cell compartments within organoids.[1]





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References

- 1. NIBR-LTSi is a selective LATS kinase inhibitor activating YAP signaling and expanding tissue stem cells in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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